

fumaramide safety data sheet and handling precautions

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Compound of Interest

Compound Name: Fumaramide

Cat. No.: B1208544

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An In-Depth Technical Guide to the Safety and Handling of **Fumaramide**

Disclaimer: This document is intended for informational purposes for researchers, scientists, and drug development professionals. It synthesizes available safety data. Always consult the most recent Safety Data Sheet (SDS) from your supplier before handling any chemical and adhere to all institutional and regulatory safety protocols.

A Note on Available Data

A specific Safety Data Sheet (SDS) for **Fumaramide** indicates that the substance does not meet the criteria for classification in any hazard class according to Regulation (EC) No 1272/2008^[1]. However, this SDS provides limited toxicological and detailed handling information. **Fumaramide** is the diamide derivative of fumaric acid. The SDS for fumaric acid, a structurally related compound, identifies it as a Category 2A eye irritant and a combustible dust^{[2][3][4][5]}.

Given the lack of extensive data on **fumaramide**, and its structural relationship to fumaric acid, this guide incorporates the specific data for **fumaramide** where available and supplements it with the handling, personal protection, and emergency response precautions recommended for fumaric acid as a matter of scientific prudence and best safety practice.

Identification

Identifier	Data	Source(s)
Chemical Name	Fumaramide	[1] [6] [7] [8] [9]
Synonyms	(2E)-2-butenediamide, Fumaric diamide	[6] [7]
CAS Number	627-64-5	[1] [6] [7] [8] [9]
EC Number	211-007-5	[1]
Molecular Formula	C ₄ H ₆ N ₂ O ₂	[1] [6] [7] [8]
Molecular Weight	114.10 g/mol	[7] [8]
Recommended Use	For research and laboratory use only.	[1] [8]

Hazard Identification

GHS Classification - Fumaramide

According to the available Safety Data Sheet, **Fumaramide** is not classified under any hazard class by GHS (Globally Harmonized System of Classification and Labelling of Chemicals)[\[1\]](#).

GHS Classification (EC No 1272/2008)

Hazard Class	Not Classified
Pictogram	None
Signal Word	No Signal Word
Hazard Statements	None

Other Hazards: As a powdered substance, it may form combustible dust concentrations in air upon intense heating or when finely distributed and whirled up[\[4\]](#). Handling may generate dust, which should be minimized[\[2\]](#).

Reference GHS Classification - Fumaric Acid

For reference and as a basis for recommended precautions, the GHS classification for the related compound, Fumaric Acid, is provided below.

GHS Classification	
Hazard Class	Serious Eye Damage/Eye Irritation, Category 2A
Pictogram	
Signal Word	Warning
Hazard Statements	H319: Causes serious eye irritation. May form combustible dust concentrations in air.
Precautionary Statements	P264: Wash skin thoroughly after handling. P280: Wear eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P337+P313: If eye irritation persists: Get medical advice/attention.

(Source:[3][4][5])

Physical and Chemical Properties

Property	Value	Source(s)
Appearance	White Powder / Solid	[2]
Odor	Odorless	[2]
Melting Point	290 °C (decomposes)	[9]
Storage Temperature	Refrigerated / Cool and dark place	[1][6]

Handling and Storage

Safe Handling:

- Avoid contact with skin, eyes, and clothing[[1](#)][[2](#)].
- Wash hands and face thoroughly after handling[[1](#)][[3](#)].
- Avoid the formation and dispersion of dust[[1](#)][[2](#)].
- Use in a well-ventilated area or under a local exhaust system (fume hood)[[1](#)].
- Do not eat, drink, or smoke in the handling area.
- Minimize dust generation and accumulation[[2](#)].

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place[[1](#)][[2](#)].
- Store away from incompatible materials, such as strong oxidizing agents[[1](#)][[2](#)].

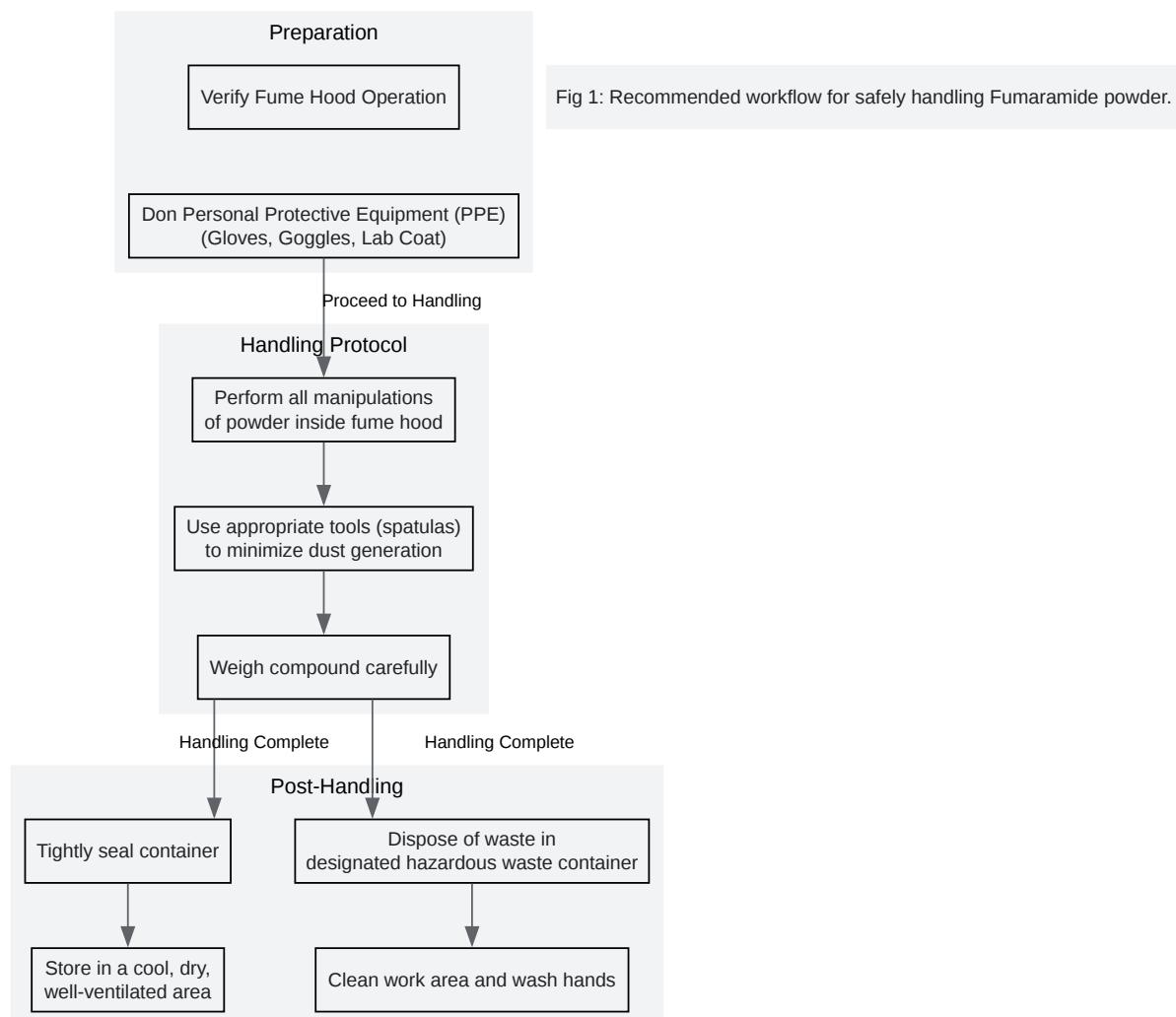
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Fig 1: Recommended workflow for safely handling **Fumaramide** powder.

Exposure Controls and Personal Protection

Even though **fumaramide** is not classified as hazardous, the following protective measures are recommended as best practice when handling chemical powders.

Engineering Controls:

- Work in a certified chemical fume hood, especially when handling the powder form, to minimize inhalation exposure.
- Ensure adequate ventilation in the laboratory.
- Provide easy access to safety showers and eyewash stations[\[1\]](#).

Personal Protective Equipment (PPE):

PPE Type	Specification	Purpose
Eye/Face Protection	Chemical safety goggles or glasses with side-shields [1] .	Protects eyes from dust particles and splashes.
Hand Protection	Chemically resistant gloves (e.g., Nitrile) [1] .	Prevents skin contact.
Skin/Body Protection	Standard laboratory coat. Protective clothing as needed [1] .	Protects skin and personal clothing.
Respiratory Protection	NIOSH-approved dust respirator [1] .	Required when handling powders outside of a fume hood or if dust is generated.

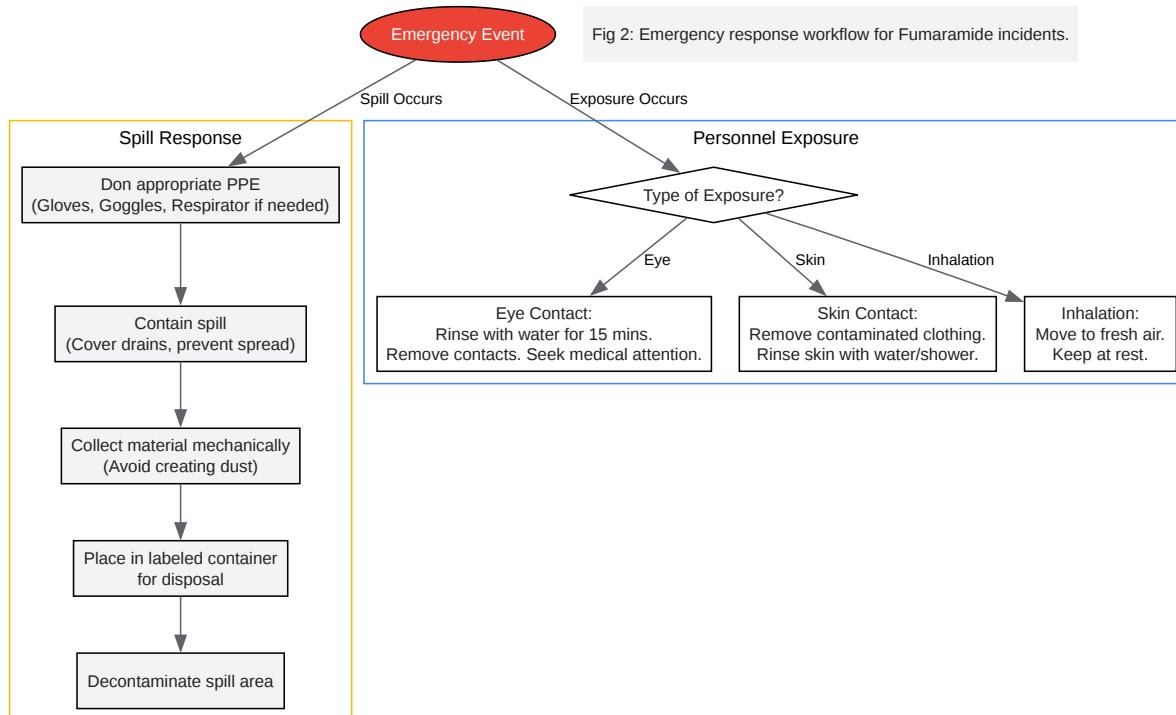
First-Aid and Emergency Procedures

First-Aid Measures

Exposure Route	First-Aid Protocol	Source(s)
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical advice/attention.	[1]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water or shower. Get medical advice if skin irritation or a rash occurs.	[1]
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If you feel unwell, get medical advice/attention.	[1]
Ingestion	Rinse mouth. Do NOT induce vomiting. If you feel unwell, get medical advice/attention.	[1]

Accidental Release Measures

- Personal Precautions: Avoid substance contact and inhalation of dust. Ensure adequate ventilation and wear appropriate PPE as described in Section 5[4].
- Environmental Precautions: Do not let the product enter drains, surface water, or ground water[4].
- Containment and Cleanup: Cover drains. Carefully sweep or scoop up the dry material, avoiding dust generation, and place it into a suitable, labeled container for disposal[4]. Clean the affected area thoroughly.

[Click to download full resolution via product page](#)Fig 2: Emergency response workflow for **Fumaramide** incidents.

Fire-Fighting Measures

- Suitable Extinguishing Media: Water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂)[5].

- Specific Hazards: The product is combustible. As a powder, it may form explosive mixtures with air on intense heating. Hazardous combustion products can include carbon oxides[4].
- Protective Equipment: In the event of a fire, wear a self-contained breathing apparatus (SCBA) and full protective gear.

Stability and Reactivity

- Reactivity: No specific data available for **fumaramide**. Fumaric acid may form explosive mixtures with air on intense heating.
- Chemical Stability: Stable under recommended storage conditions[5].
- Incompatible Materials: Strong oxidizing agents[2].
- Conditions to Avoid: Dust formation, excess heat, and ignition sources[2].

Toxicological Information

No specific toxicological studies for **fumaramide** were found in the provided search results. The data below for the related compound, Fumaric Acid, is for reference only.

Test	Result	Species	Source
Acute Oral Toxicity (LD50)	9,300 mg/kg	Rat	
Skin Corrosion/Irritation	No skin irritation	Rabbit	
Serious Eye Damage/Irritation	Causes serious eye irritation	Rabbit	
Respiratory or Skin Sensitization	Did not cause sensitization	Guinea pig	
Carcinogenicity	Not classified as a carcinogen by IARC or OSHA.	N/A	[5]

Note on Experimental Protocols: The provided search results cite the outcomes of toxicological tests but do not include detailed experimental methodologies for these studies. For such protocols, direct consultation of the original toxicological reports would be necessary.

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- To cite this document: BenchChem. [fumaramide safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1208544#fumaramide-safety-data-sheet-and-handling-precautions\]](https://www.benchchem.com/product/b1208544#fumaramide-safety-data-sheet-and-handling-precautions)

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